

Solid-Phase Synthesis of Amphotericin B Analogues: Application Notes and Protocols

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Compound of Interest

Compound Name: *Amb, (+-)-*
CAS No.: 1863066-06-1
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the solid-phase synthesis of analogues of the potent antifungal agent, Amphotericin B (AmB). The methodologies described herein are intended to guide researchers in the development of novel AmB derivatives with improved therapeutic indices, leveraging the efficiency and modularity of solid-phase organic synthesis (SPOS).

Introduction to Amphotericin B and the Rationale for Analogue Synthesis

Amphotericin B is a polyene macrolide antibiotic that remains a cornerstone in the treatment of life-threatening systemic fungal infections. Its broad spectrum of activity and low incidence of resistance are significant clinical advantages. However, its utility is often limited by severe side effects, most notably nephrotoxicity and infusion-related reactions. These toxicities are primarily attributed to its interaction with cholesterol in mammalian cell membranes, which is structurally similar to the ergosterol target in fungal cell membranes.

The synthesis of AmB analogues is a promising strategy to mitigate these toxicities while retaining or even enhancing antifungal efficacy. Modifications to the AmB scaffold, such as alterations to the mycosamine sugar, the polyene chain, or the carboxyl group, can modulate its affinity for ergosterol over cholesterol, leading to a wider therapeutic window.

Solid-phase synthesis offers a powerful platform for the systematic exploration of the AmB structure-activity relationship (SAR). By anchoring the molecule to a solid support, reagents and byproducts can be easily removed by filtration, simplifying purification and enabling the rapid generation of libraries of analogues for biological screening.^[1]

Application Notes for Solid-Phase Synthesis of Amphotericin B Analogues

The successful solid-phase synthesis of complex natural products like Amphotericin B requires careful consideration of the solid support, linker strategy, protecting groups, and reaction monitoring.

Selection of Solid Support (Resin)

The choice of resin is critical and depends on the chemical nature of the synthetic route. Polystyrene (PS) resins, such as Merrifield or Wang resins, are commonly used in SPOS.^[2] For a large and relatively nonpolar molecule like the Amphotericin B aglycone, a low-crosslinked PS resin (e.g., 1% divinylbenzene) is recommended to ensure adequate swelling in organic solvents and accessibility of the reactive sites. For syntheses involving more polar reagents or building blocks, polyethylene glycol (PEG)-grafted PS resins (e.g., TentaGel) can offer improved solvation properties.

Linker Strategy

The linker tethers the growing molecule to the solid support and must be stable to the reaction conditions used during the synthesis, yet readily cleavable at the final step. For the synthesis of AmB analogues, where the C-16 carboxyl group is a common point of attachment and modification, an acid-labile linker such as the Wang linker or the 2-chlorotrityl chloride (2-CTC) linker is a suitable choice.^{[2][3]} The 2-CTC linker is particularly advantageous as it allows for the cleavage of the final product under very mild acidic conditions, which helps to preserve the sensitive polyene core of the molecule.

Alternatively, a "traceless" linker strategy can be employed.^{[1][2]} Traceless linkers are designed to be cleaved in a way that leaves no residual functionality on the released molecule, which is particularly useful for generating analogues with unmodified C-16 positions.

Protecting Group Strategy

A robust protecting group strategy is essential to prevent unwanted side reactions at the numerous functional groups of the Amphotericin B scaffold, including multiple hydroxyl groups and the amino group of the mycosamine sugar. Orthogonal protecting groups, which can be removed under different conditions, are necessary. For example, silyl ethers (e.g., TBS, TIPS) are commonly used for hydroxyl protection and can be removed with fluoride reagents. The amino group of mycosamine is typically protected with a base-labile Fmoc group or an acid-labile Boc group.

Reaction Monitoring

Monitoring the progress of reactions on the solid support is crucial for optimizing reaction conditions and ensuring complete conversions. While direct analysis of the resin-bound material can be challenging, several techniques can be employed:

- **Colorimetric Tests:** The Kaiser test can be used to detect the presence of free primary amines, which is useful for monitoring the completeness of coupling reactions to an amino group.
- **Cleavage and Analysis:** A small sample of the resin can be cleaved, and the released material can be analyzed by HPLC and mass spectrometry to assess the progress of the synthesis.
- **Magic Angle Spinning NMR (MAS-NMR):** This technique allows for the direct characterization of the resin-bound molecule.

Experimental Protocols

The following is a generalized, hypothetical protocol for the solid-phase synthesis of an Amphotericin B analogue, focusing on modification at the C-16 carboxyl group. This protocol should be adapted and optimized based on the specific analogue being synthesized.

Materials and Reagents

- 2-Chlorotrityl chloride resin (100-200 mesh, 1% DVB, loading capacity ~1.0-1.5 mmol/g)
- Protected Amphotericin B aglycone (with hydroxyl and amino groups protected)
- Coupling reagents: HBTU, HATU, or DIC/Oxyma
- Bases: DIPEA, 2,4,6-collidine
- Solvents: Dichloromethane (DCM), N,N-Dimethylformamide (DMF), Tetrahydrofuran (THF)
- Deprotection reagents: Piperidine (for Fmoc), Trifluoroacetic acid (TFA) (for Boc and cleavage), TBAF (for silyl ethers)
- Cleavage cocktail: e.g., TFA/triisopropylsilane (TIS)/water (95:2.5:2.5)
- Purification: Reversed-phase high-performance liquid chromatography (RP-HPLC) system with a C18 column.

Protocol for Solid-Phase Synthesis of an Amide Analogue

Step 1: Resin Preparation and Loading of the Aglycone

- Swell the 2-chlorotrityl chloride resin in anhydrous DCM for 30 minutes in a peptide synthesis vessel.
- Drain the DCM and wash the resin with fresh DCM (3 x 10 mL/g resin).
- Dissolve the protected Amphotericin B aglycone (1.2 equivalents relative to resin loading) and DIPEA (2.4 equivalents) in anhydrous DCM.
- Add the solution to the swollen resin and agitate at room temperature for 2-4 hours.
- To cap any unreacted chlorotrityl groups, add a solution of DCM/Methanol/DIPEA (17:2:1) and agitate for 30 minutes.

- Drain the reaction mixture and wash the resin sequentially with DCM, DMF, and Methanol.
- Dry the resin under vacuum.

Step 2: On-Resin Modification (Example: Amide Formation)

- Swell the aglycone-loaded resin in DMF.
- If the mycosamine amino group is Fmoc-protected, deprotect by treating with 20% piperidine in DMF for 20 minutes. Wash thoroughly with DMF.
- Dissolve the desired amine (5 equivalents) and a coupling reagent such as HATU (4.9 equivalents) and DIPEA (10 equivalents) in DMF.
- Add the coupling mixture to the resin and agitate at room temperature for 4-12 hours. Monitor the reaction for completion using the Kaiser test.
- Once the reaction is complete, drain the solution and wash the resin with DMF, DCM, and Methanol.

Step 3: Cleavage from the Resin and Global Deprotection

- Swell the resin in DCM.
- Prepare a cleavage cocktail of TFA/TIS/water (95:2.5:2.5). Caution: TFA is highly corrosive. Handle in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail to the resin and agitate at room temperature for 2-3 hours.
- Filter the resin and collect the filtrate. Wash the resin with fresh TFA.
- Combine the filtrates and concentrate under a stream of nitrogen to reduce the volume.
- Precipitate the crude product by adding cold diethyl ether.
- Centrifuge to pellet the precipitate, decant the ether, and wash the pellet with cold ether.
- Dry the crude product under vacuum.

Purification and Characterization

- Dissolve the crude product in a minimal amount of a suitable solvent (e.g., DMSO or DMF).
- Purify the analogue by preparative RP-HPLC using a C18 column and a water/acetonitrile or water/methanol gradient containing 0.1% TFA.^[4]
- Collect the fractions containing the desired product and lyophilize to obtain the pure analogue.
- Characterize the final product by High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure and purity.

Data Presentation: Biological Activity of Amphotericin B Analogues

The following tables summarize the in vitro antifungal and hemolytic activities of selected Amphotericin B analogues from the literature. This data can serve as a benchmark for newly synthesized compounds.

Table 1: Antifungal Activity (Minimum Inhibitory Concentration, MIC) of Amphotericin B and its Analogues against various fungal strains.

Compound	Candida albicans MIC (µg/mL)	Cryptococcus neoformans MIC (µg/mL)	Aspergillus fumigatus MIC (µg/mL)	Reference
Amphotericin B	0.25 - 1.0	0.125 - 0.5	0.25 - 1.0	[5] [6]
AmBMU (Urea derivative)	0.5	Not Reported	Not Reported	[3]
AmBAU (Urea derivative)	0.25	Not Reported	Not Reported	[3]
AmBCU (Urea derivative)	1.0	Not Reported	Not Reported	[3]
AmB-Salicylic Acid Conjugate (5a)	0.5	0.25	Not Reported	[5]
AmB-Salicylic Acid Conjugate (5b)	1.0	0.5	Not Reported	[5]
AmB-Salicylic Acid Conjugate (5c)	0.5	0.25	Not Reported	[5]

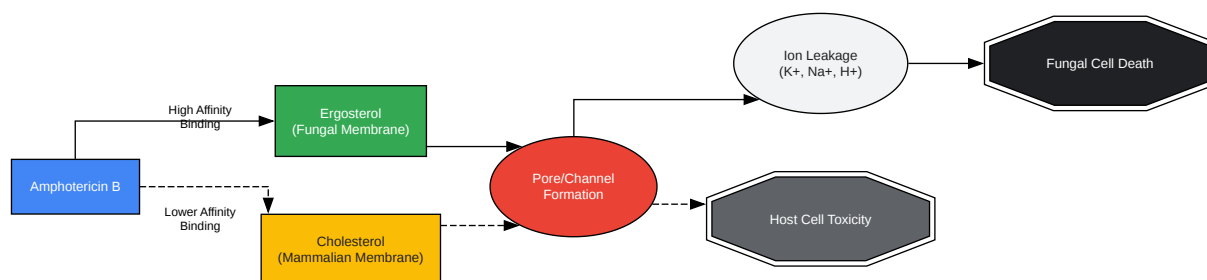
Table 2: Hemolytic Activity of Amphotericin B and its Analogues.

Compound	HC50 / EH50 (µg/mL)	Hemolysis at specified concentration (%)	Reference
Amphotericin B	19.38	90% at 51.2 µg/mL	[5]
AmBMU (Urea derivative)	> 500	Not Reported	[3]
AmBAU (Urea derivative)	> 500	Not Reported	[3]
AmBCU (Urea derivative)	324	Not Reported	[3]
AmB-Salicylic Acid Conjugate (5a)	> 204.8	Not Reported	[5]
AmB-Salicylic Acid Conjugate (5b)	141.76	Not Reported	[5]
AmB-Salicylic Acid Conjugate (5c)	> 204.8	1.6% at 51.2 µg/mL	[5]
CDA-AMB-NPs	Not Reported	< 20% at 20.0 µg/mL	[7]

HC50/EH50: The concentration of the compound that causes 50% hemolysis of red blood cells.

Mandatory Visualizations

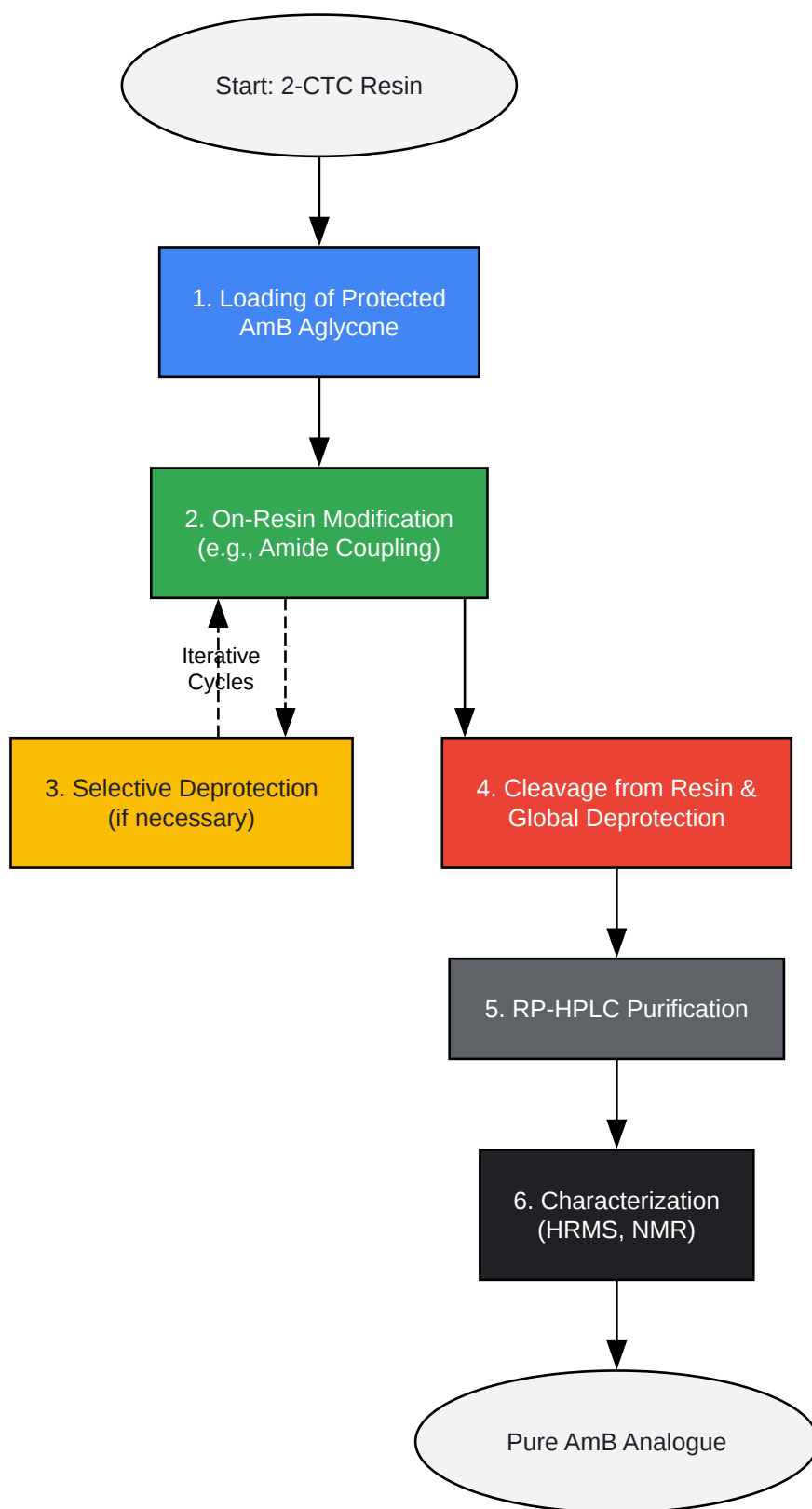
Signaling Pathway: Mechanism of Action of Amphotericin B



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Caption: Mechanism of action of Amphotericin B, highlighting its interaction with fungal and mammalian cell membranes.

Experimental Workflow: Solid-Phase Synthesis of an Amphotericin B Analogue



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Caption: A generalized workflow for the solid-phase synthesis of an Amphotericin B analogue.

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